

A Researcher's Guide to p21 Antibodies for Western Blotting

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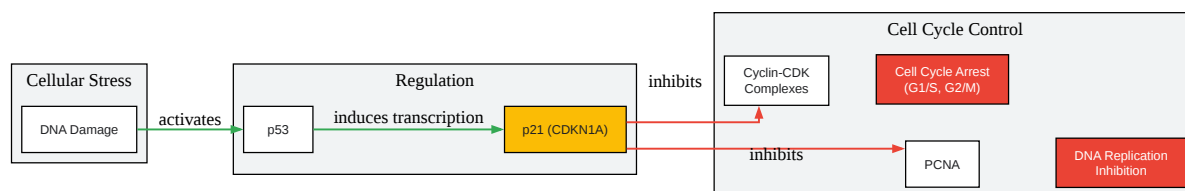
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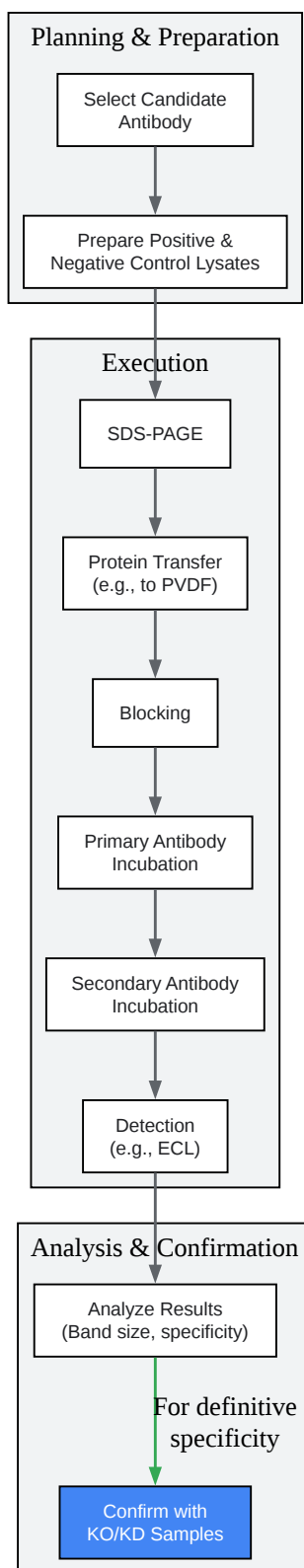
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For researchers in cellular biology and drug development, the accurate detection of p21 (also known as CDKN1A, WAF1, or CIP1) is crucial for understanding cell cycle regulation, senescence, and DNA damage response. As a potent cyclin-dependent kinase inhibitor, p21 plays a pivotal role in tumor suppression. Selecting a high-performing and specific antibody is paramount for generating reliable and reproducible Western blot data. This guide provides a comparative overview of several commercially available p21 antibodies, supported by experimental data and detailed protocols to aid in your selection process.

p21 Signaling Pathway

The p21 protein is a central node in the p53 signaling pathway, which is activated in response to cellular stress, such as DNA damage. Activated p53 transcriptionally upregulates p21, which in turn binds to and inhibits cyclin-CDK complexes, leading to cell cycle arrest, primarily at the G1/S and G2/M checkpoints.[1] This arrest allows time for DNA repair. p21 can also directly inhibit DNA replication by binding to Proliferating Cell Nuclear Antigen (PCNA).[2]





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References

- 1. p21 antibody | 23 (3 knockout-validated) products in Validated Antibody Database; 40 cited in the literature; 129 total from 19 suppliers [labome.com]
- 2. Anti-p21 Antibodies | Invitrogen [thermofisher.com]
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